

Technical Support Center: Validating Acumapimod Target Engagement

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Compound of Interest

Compound Name: *Acumapimod*

Cat. No.: *B1665003*

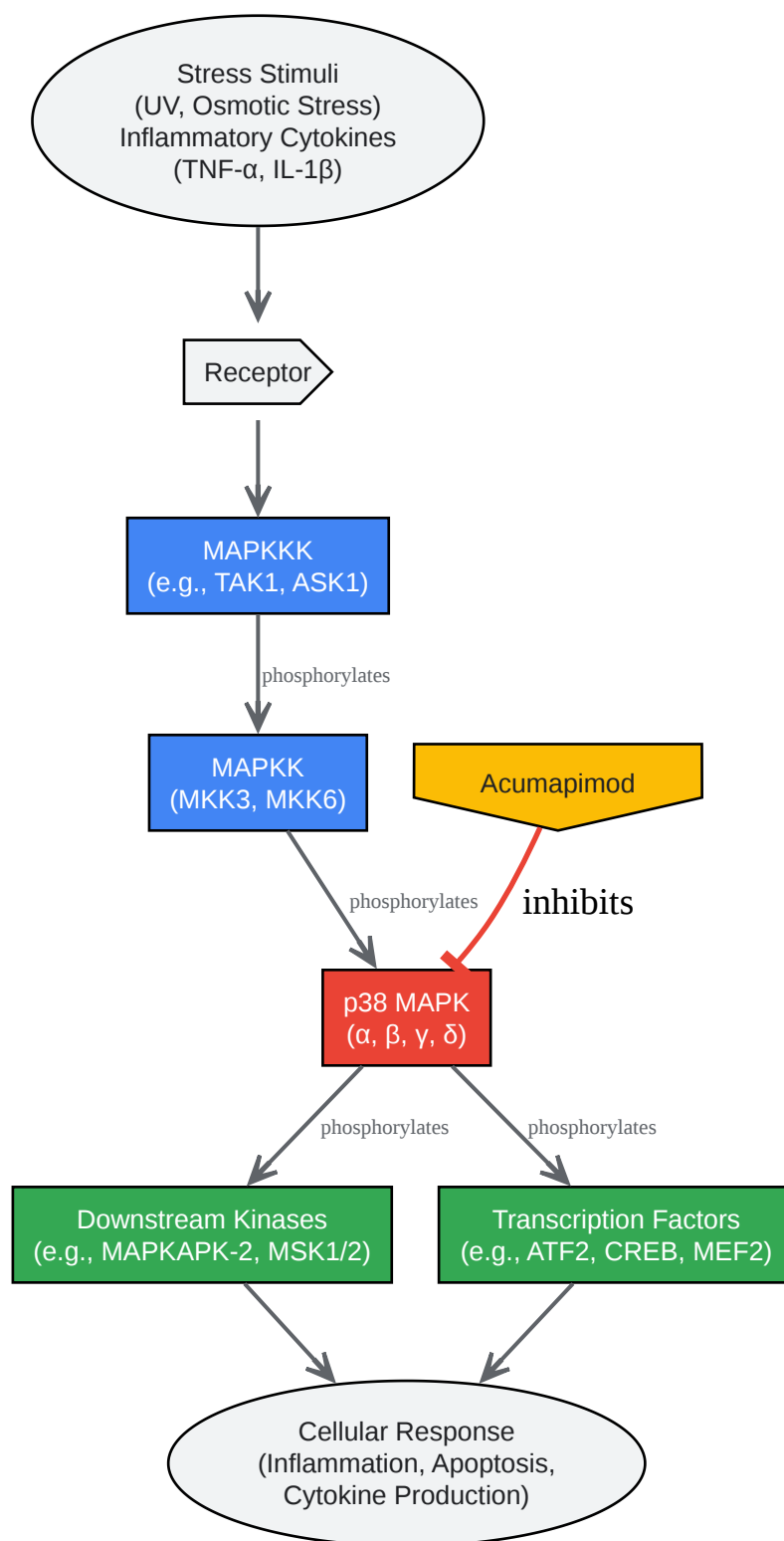
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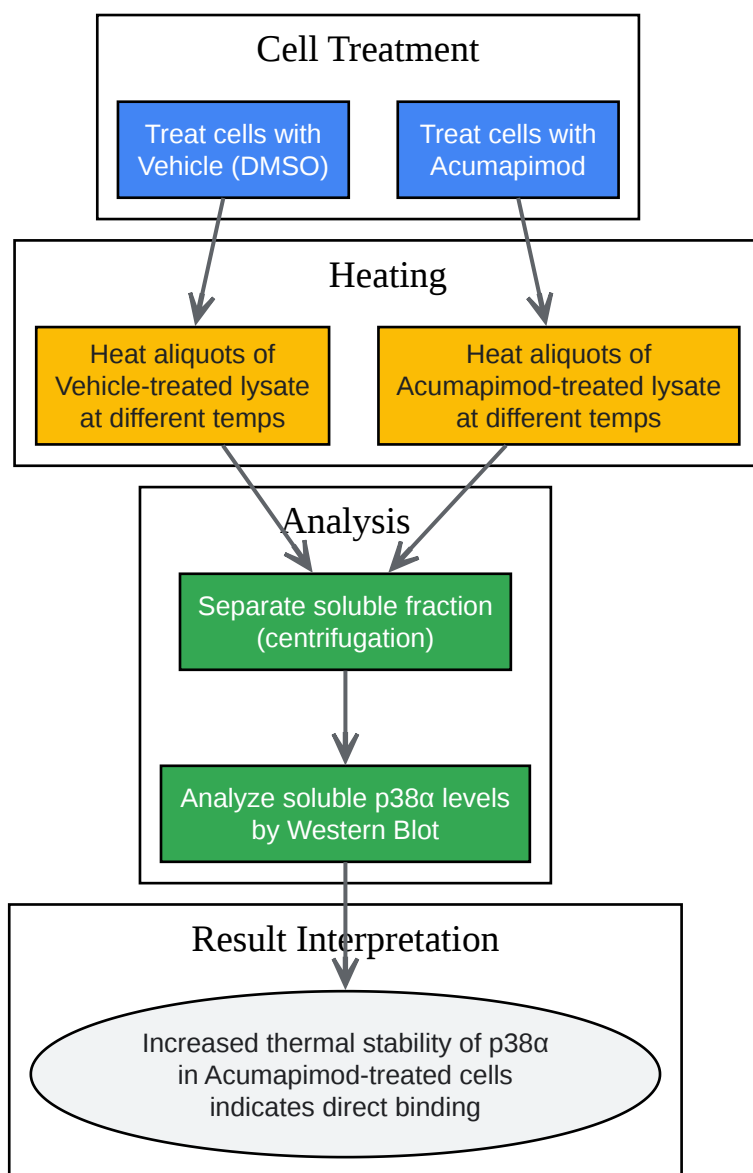
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers validating the target engagement of **Acumapimod** in cellular assays.

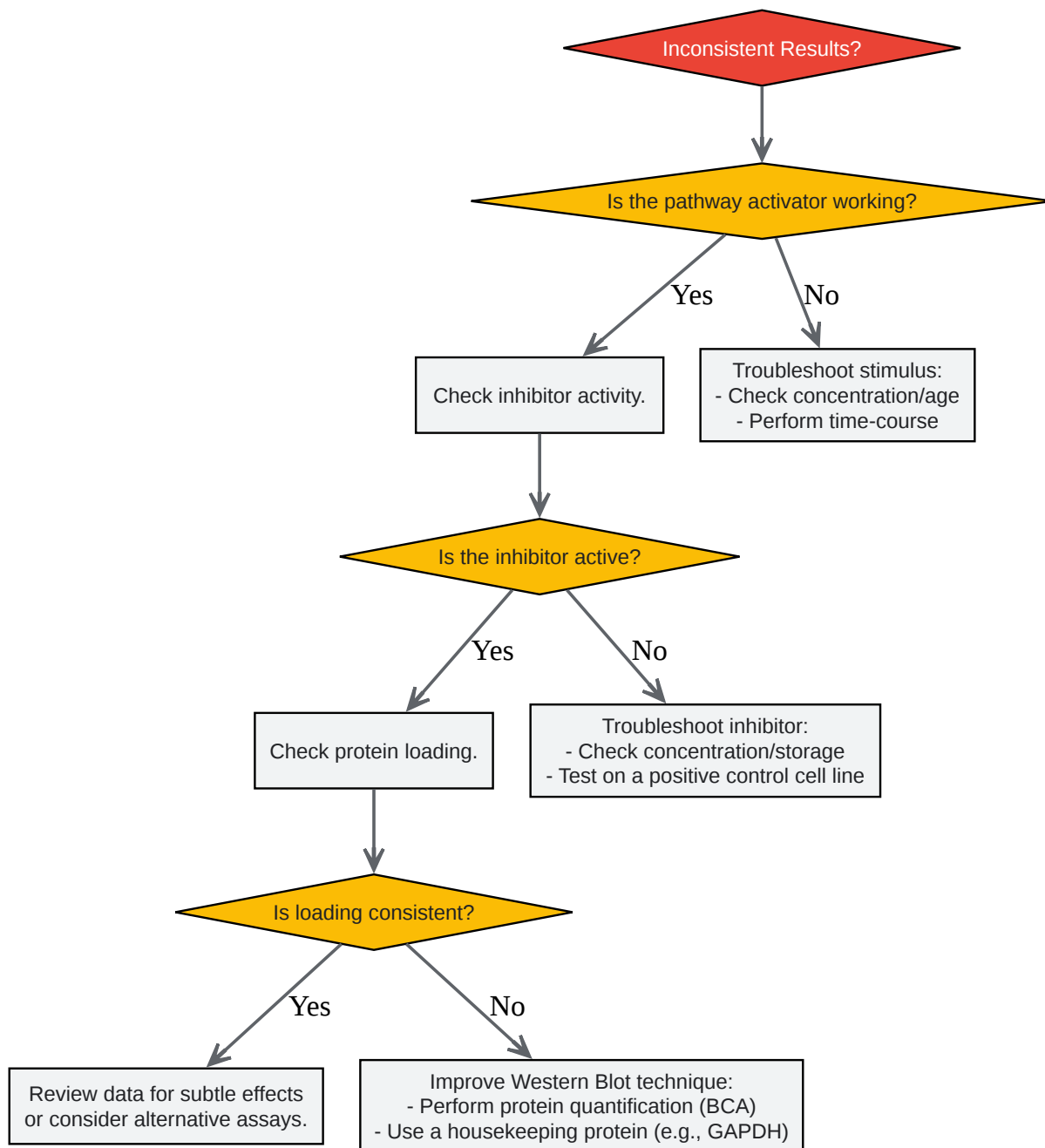
Understanding the Target: The p38 MAPK Signaling Pathway

Acumapimod is an orally active inhibitor of the p38 mitogen-activated protein kinase (MAPK), with selectivity for the p38 α isoform.[1][2] The p38 MAPK signaling pathway is a critical regulator of cellular responses to inflammatory cytokines and environmental stress.[3][4][5] It plays a central role in inflammation, apoptosis, cell cycle regulation, and cell differentiation.[4] The pathway consists of a core of three sequentially acting protein kinases.[6] The four known p38 isoforms are α , β , γ , and δ . [7]

Understanding this pathway is crucial for designing experiments and interpreting results when working with a p38 inhibitor like **Acumapimod**.







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